Using Cyclopropyl 2-(2-methylphenyl)ethyl ketone as a pharmaceutical intermediate

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Compound of Interest

Compound Name:	*Cyclopropyl 2-(2-methylphenyl)ethyl ketone*
CAS No.:	*898790-23-3*
Cat. No.:	*B1327418*

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{"answer":"### Application Notes & Protocols: The Strategic Use of **Cyclopropyl 2-(2-methylphenyl)ethyl Ketone** in Pharmaceutical Intermediate Synthesis

Abstract

This document provides a detailed technical guide for researchers, medicinal chemists, and drug development professionals on the synthesis and application of **Cyclopropyl 2-(2-methylphenyl)ethyl ketone** (also known as 1-cyclopropyl-3-(2-methylphenyl)propan-1-one). This versatile ketone serves as a critical pharmaceutical intermediate, primarily due to the unique physicochemical properties imparted by the cyclopropyl group, which is a valuable motif in modern drug design.[1][2][3] We present a comprehensive overview, including the rationale for its use, detailed protocols for its synthesis, and its subsequent transformation into advanced pharmaceutical scaffolds, with a focus on reductive amination as a key downstream application.

Introduction: The Value Proposition of the Cyclopropyl Moiety

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The cyclopropyl group is a highly sought-after structural unit in medicinal chemistry.[1][3] Its incorporation into molecular scaffolds can significantly enhance a compound's metabolic stability, binding affinity, and overall pharmacokinetic profile.[2][4] The strained three-membered ring introduces conformational rigidity and unique electronic properties, which can improve potency and selectivity for biological targets.[1][4] Cyclopropyl ketones, in particular, are powerful building blocks, acting as versatile intermediates for creating more complex molecular architectures.[1][4][5]

Cyclopropyl 2-(2-methylphenyl)ethyl ketone combines these benefits with a substituted aromatic ring, making it a precursor for a range of therapeutic candidates, including the development of novel Selective Androgen Receptor Modulators (SARMs).[6][7] SARMs are a class of therapeutic compounds that exhibit tissue-selective activation of the androgen receptor, offering the potential for anabolic benefits in muscle and bone with reduced androgenic side effects.[7][8][9][10]

Physicochemical Properties & Characterization

A comprehensive understanding of the intermediate's properties is crucial for successful synthesis and downstream applications.

Property	Value	Source
CAS Number	656259-95-9	Parchem[11]
Molecular Formula	$C_{13}H_{16}O$	Parchem[11]
Molecular Weight	188.27 g/mol	(Calculated)
IUPAC Name	1-cyclopropyl-3-(2-methylphenyl)propan-1-one	Parchem[11]
Appearance	(Expected) Colorless to pale yellow liquid	General Ketone Properties[12]
Boiling Point	Not specified; expected to be >200 °C (est.)	N/A
Solubility	Good solubility in common organic solvents (e.g., DCM, EtOAc, THF)	General Ketone Properties[12]

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Expected Analytical Data:

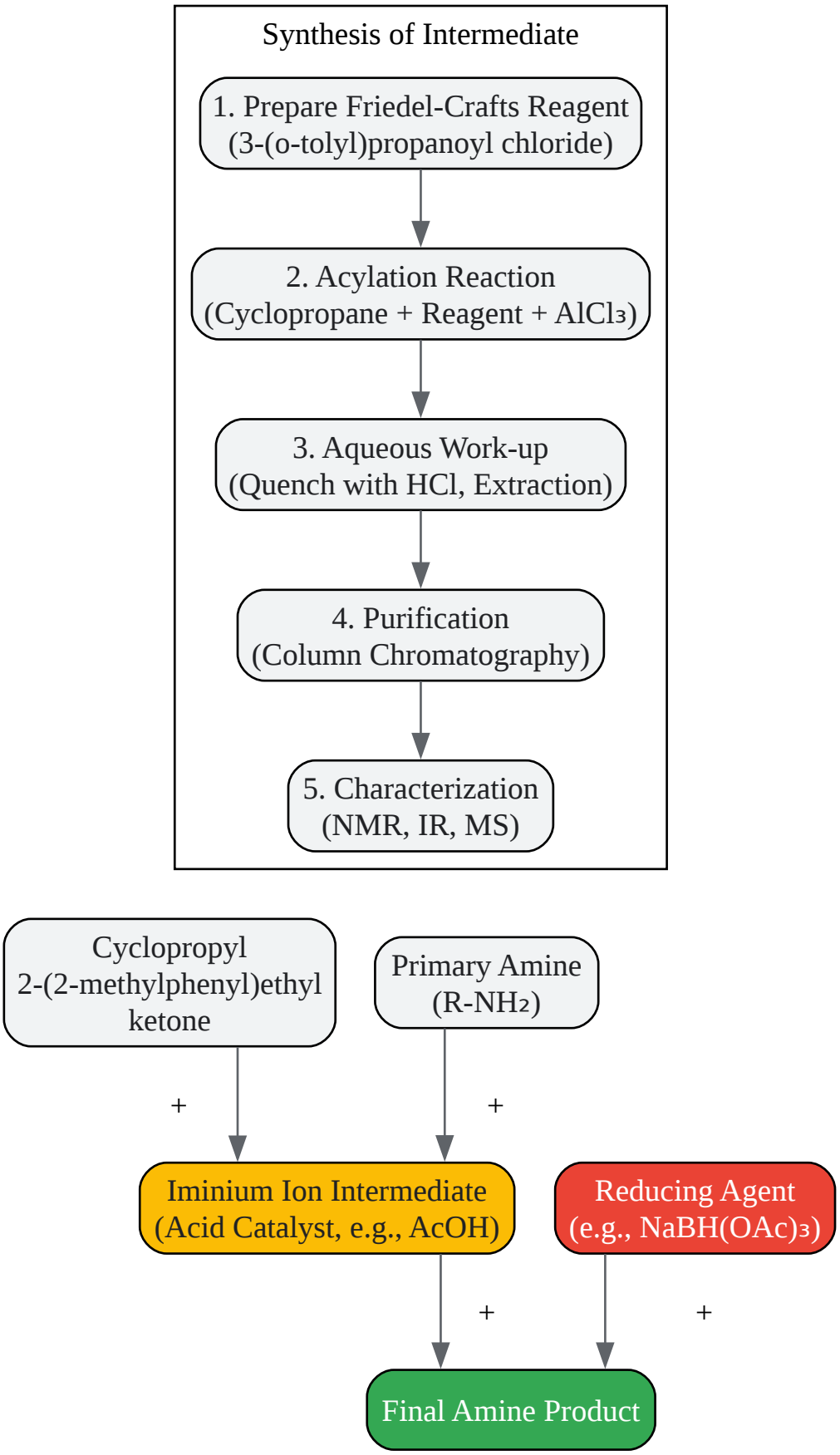
- ^{1}H NMR ($CDCl_3$, 400 MHz): Peaks corresponding to aromatic protons (o-tolyl group), the ethyl chain protons (triplets/quartets), the cyclopropyl ring protons (multiplets), and the methyl group singlet.
- ^{13}C NMR ($CDCl_3$, 100 MHz): Resonances for the carbonyl carbon (~210 ppm), aromatic carbons, and aliphatic carbons of the ethyl and cyclopropyl groups.
- IR (Neat): A strong characteristic C=O stretch around 1690-1710 cm^{-1}.
- Mass Spectrometry (EI): Molecular ion peak (M^+) at m/z = 188.12, along with characteristic fragmentation patterns.

Synthesis Protocol: Preparation of the Ketone Intermediate

The synthesis of **Cyclopropyl 2-(2-methylphenyl)ethyl ketone** can be achieved via a Friedel-Crafts acylation reaction. This protocol provides an illustrative method based on established chemical principles.

Workflow for Synthesis

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